

Application Note: Solid-Phase Extraction of Diisobutyl Adipate

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Compound of Interest

Compound Name: *Diisobutyl adipate*

Cat. No.: B7801839

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Introduction

Diisobutyl adipate (DIBA) is a plasticizer commonly used in the manufacturing of various polymers, such as polyvinyl chloride (PVC), to enhance their flexibility and durability[1][2]. It can be found in a range of consumer products, including food packaging, cosmetics, and medical devices[1][3]. Due to its potential for migration from these products into food, the environment, or directly to humans, robust and sensitive analytical methods are required for its detection and quantification[4]. Solid-phase extraction (SPE) is a widely used sample preparation technique that allows for the concentration and purification of analytes from complex matrices prior to chromatographic analysis, such as gas chromatography-mass spectrometry (GC-MS). This application note provides a detailed protocol for the solid-phase extraction of **diisobutyl adipate** from biological and environmental samples.

Experimental Protocols

This protocol is based on a validated method for the determination of adipate plasticizers in human serum and ham sausage, utilizing a mixed-mode anion exchange and reversed-phase SPE cartridge.

Materials and Reagents:

- SPE Cartridge: Oasis MAX (Mixed-Mode Anion Exchange and Reversed-Phase)
- Methanol (HPLC grade)

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Hexane (HPLC grade)
- Ethyl acetate (HPLC grade)
- Formic acid
- Ammonium hydroxide
- Sample tubes
- SPE vacuum manifold

Sample Pre-treatment:

- Aqueous Samples (e.g., Water): Acidify the sample to a pH of approximately 3 with formic acid. This ensures that any acidic interferences are in their neutral form.
- Biological Fluids (e.g., Serum): Precipitate proteins by adding an equal volume of acetonitrile. Centrifuge and collect the supernatant. Dilute the supernatant with water containing 2% ammonium hydroxide to ensure basic analytes are in their neutral form and to facilitate binding to the anion exchange sorbent.
- Solid Samples (e.g., Ham Sausage): Homogenize the sample with a suitable extraction solvent such as a mixture of hexane and ethyl acetate. Evaporate the solvent and reconstitute the residue in a solvent compatible with the SPE loading conditions (e.g., methanol/water mixture).

Solid-Phase Extraction Protocol:

- Cartridge Conditioning:
 - Pass 5 mL of methanol through the Oasis MAX cartridge to wet the sorbent.

- Follow with 5 mL of HPLC-grade water to equilibrate the sorbent. Do not allow the cartridge to dry out before loading the sample.
- Sample Loading:
 - Load the pre-treated sample onto the conditioned SPE cartridge at a slow and steady flow rate (approximately 1-2 mL/min).
- Washing:
 - Wash the cartridge with 5 mL of 5% methanol in water to remove polar interferences.
 - Follow with a second wash of 5 mL of 2% ammonium hydroxide in water to remove weakly acidic interferences.
- Elution:
 - Elute the **diisobutyl adipate** and other neutral adipates from the cartridge with 10 mL of a 90:10 (v/v) mixture of acetonitrile and methanol.
 - Collect the eluate in a clean collection tube.
- Post-Elution Processing:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable solvent for the intended analytical technique (e.g., 1 mL of hexane for GC-MS analysis).

Quantitative Data

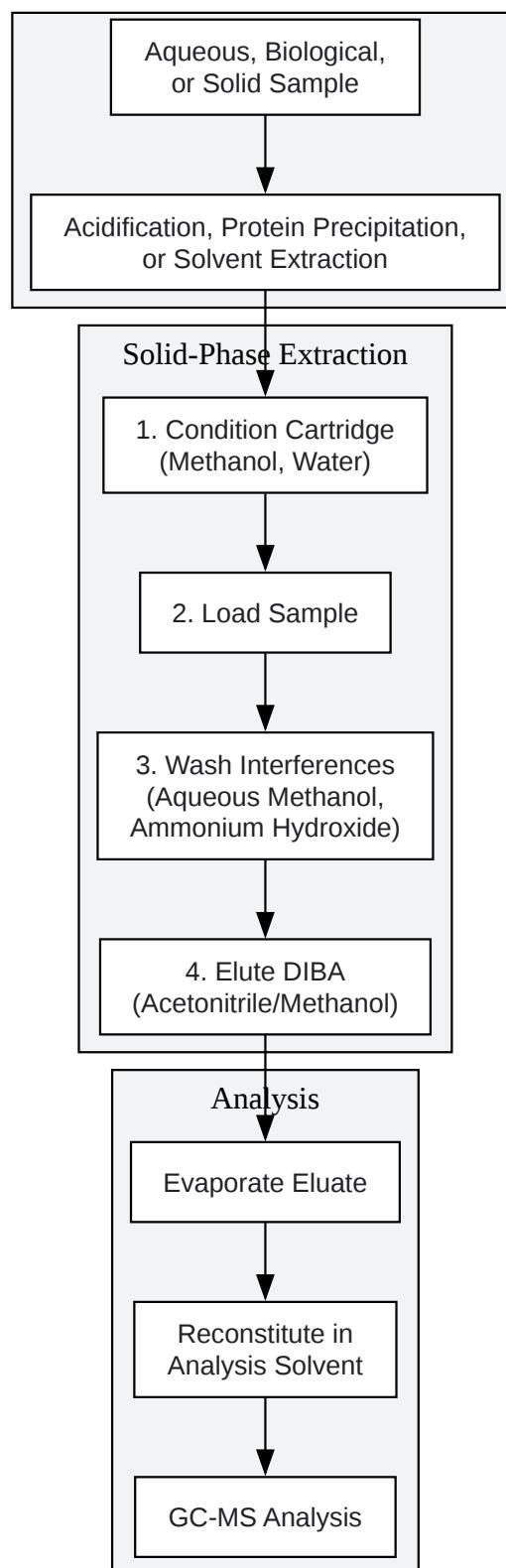
The following table summarizes the performance of a similar SPE-GC/MS method for the analysis of various adipate plasticizers, including recovery rates and limits of quantification (LOQ).

Analyte	Matrix	SPE Sorbent	Recovery Rate (%)	LOQ (ng/g)
Adipate Plasticizers	Ham Sausage	Oasis MAX	85.7 - 106	5 - 1000
Diisobutyl Adipate	Human Serum	Oasis MAX	Not specified	Not specified

Note: The recovery rates for specific adipates were not individually reported in the cited study but the overall efficiency for the class of compounds was high.

Visualizations

Experimental Workflow for SPE of **Diisobutyl Adipate**



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Caption: Workflow for the solid-phase extraction of **Diisobutyl Adipate**.

Conclusion

The described solid-phase extraction protocol provides an effective method for the isolation and concentration of **diisobutyl adipate** from various sample matrices. The use of a mixed-mode SPE sorbent allows for the efficient removal of interferences, leading to clean extracts suitable for sensitive analytical techniques like GC-MS. The high recovery rates reported for similar adipate compounds suggest that this method is robust and reliable for the quantitative analysis of **diisobutyl adipate** in research and quality control settings.

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